

Safe Disposal of Hexamethylphosphoramide-d18 (HMPA-d18)

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Compound of Interest

Compound Name: Hexamethylphosphoramide-d18

Cat. No.: B1605895

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This guide provides essential safety and logistical information for the proper handling and disposal of **Hexamethylphosphoramide-d18** (HMPA-d18). The procedures outlined are intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental compliance.

Warning: Hexamethylphosphoramide (HMPA) and its deuterated form, HMPA-d18, are hazardous chemicals. HMPA is classified as a "select carcinogen" by OSHA, is reasonably anticipated to be a human carcinogen, and may cause genetic defects and reproductive harm. [1][2][3][4][5] It is also corrosive, causing severe skin burns and eye damage, and can be absorbed through the skin.[1][4] All handling and disposal must be conducted with extreme caution, adhering to strict safety protocols.

Hazard Profile and Safety Data

Proper handling is predicated on a clear understanding of the substance's hazards. Key quantitative and qualitative safety data are summarized below.

Hazard Classification	Description	Source
Carcinogenicity	Category 1B / 2; Reasonably anticipated to be a human carcinogen.[1][3][4][5]	IARC, ACGIH, NTP
Germ Cell Mutagenicity	Category 1A / 1B; May cause genetic defects.[1][2][4]	GHS
Skin Corrosion/Irritation	Category 1C; Causes severe skin burns and irritation.[4]	GHS
Serious Eye Damage	Category 1; Causes serious eye damage.[4]	GHS
Acute Toxicity (Oral)	LD50 (Rat): 2,650 mg/kg	RTECS
Acute Toxicity (Dermal)	LD50 (Rabbit): 2,600 mg/kg[1]	RTECS
Reportable Quantity (RQ)	1 lb (0.454 kg)	EPA

Procedural Guidance: From Handling to Disposal

Personal Protective Equipment (PPE)

Due to the high chronic toxicity of HMPA-d18, stringent personal protection is mandatory.[3] Always work within a certified chemical fume hood.[3]

- Hand Protection: Wear chemically resistant, impermeable gloves, such as neoprene gloves. [6] Always check gloves for integrity before use.[7]
- Body Protection: Wear clean, full-body protective clothing, such as a lab coat, smock, or coveralls.[6] A PVC apron is also recommended.[6]
- Eye and Face Protection: Use splash goggles and a face shield to prevent any contact with the eyes and face.[3][7]
- Respiratory Protection: If there is a risk of vapor or aerosol generation, use a half-face filter-type respirator with appropriate cartridges for organic vapors, mists, and fumes.[6]

Spill Management Protocol

In the event of a spill, immediate and safe cleanup is critical to prevent exposure and environmental contamination.

- Evacuate and Secure: Immediately alert personnel in the area and evacuate.^{[2][6]} Move upwind from the spill.^{[2][6]} Remove all sources of ignition as the substance is combustible.^{[2][6][8]}
- Don PPE: Before re-entering the area, don the full PPE detailed above, including respiratory protection.^{[2][6]}
- Containment: Prevent the spill from entering drains or waterways by using absorbent materials or creating a dike.^{[2][4][6][7][9]} Cover drains if necessary.^[9]
- Absorption: Soak up the spill using an inert absorbent material such as vermiculite, sand, earth, or a chemical spill pillow.^{[2][3][9]}
- Collection: Carefully collect the absorbed material and any recoverable product into a suitable, clearly labeled, and sealable container for hazardous waste disposal.^{[2][3][4][7][8][9]}
- Decontamination: Clean the spill area thoroughly. Wash the area and ensure runoff does not enter drains.^[2] All equipment used for cleanup must be decontaminated.^[2]

Proper Disposal Procedure

All HMPA-d18 waste is considered hazardous and must be disposed of according to institutional guidelines and all federal, state, and local environmental regulations.^{[1][6]}

- Waste Collection: Collect all excess HMPA-d18 and any materials contaminated with it (e.g., absorbent materials, used PPE, empty containers) into a designated, appropriate, and clearly labeled hazardous waste container.^{[3][8]} Do not mix HMPA-d18 waste with other waste streams.
- Labeling: The waste container must be securely sealed and clearly labeled with its contents, including the chemical name "**Hexamethylphosphoramide-d18**" and appropriate hazard warnings (e.g., "Carcinogen," "Toxic," "Corrosive").^{[3][6][8]}

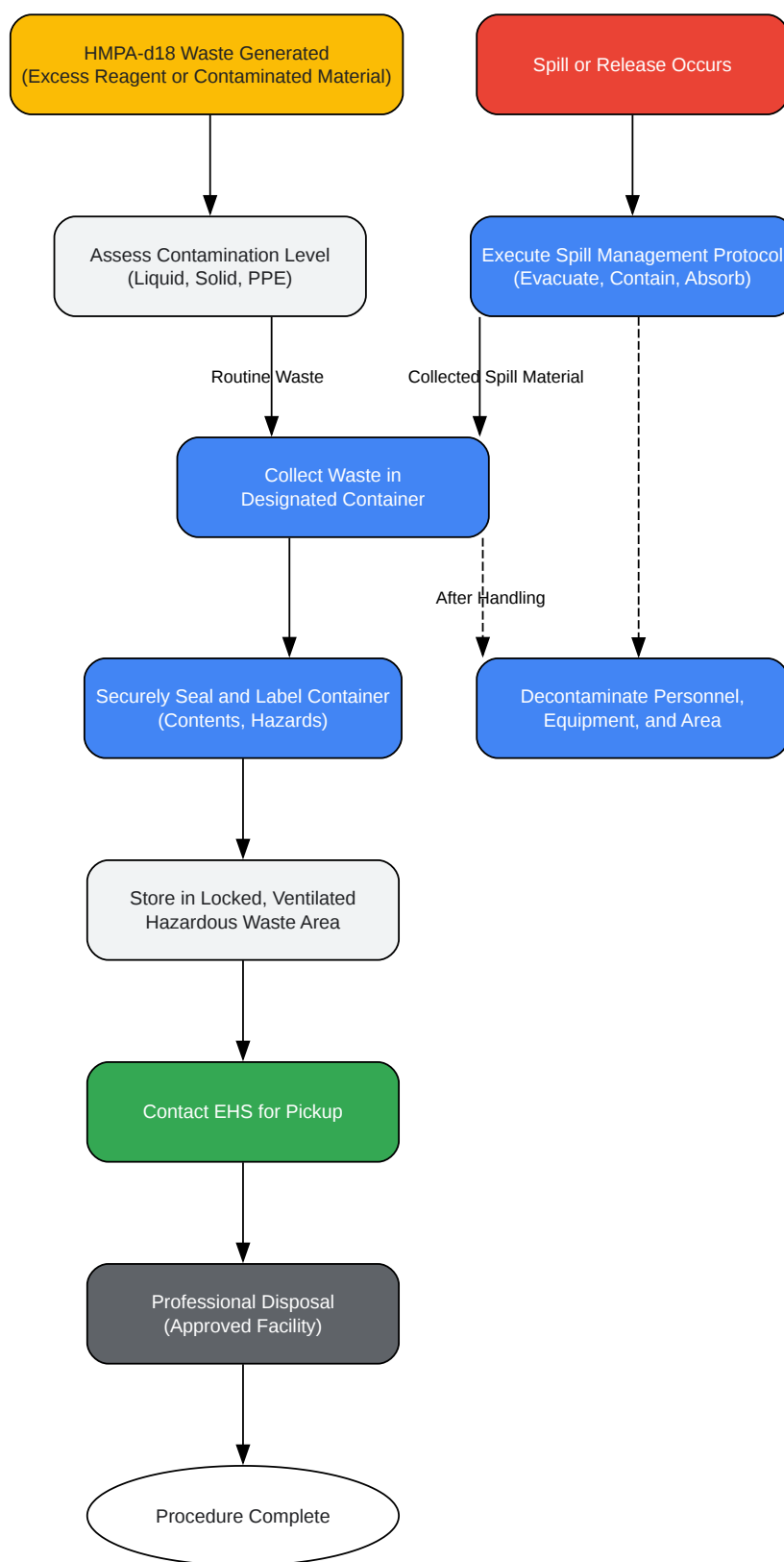
- **Storage:** Store the sealed waste container in a locked, well-ventilated, designated hazardous waste storage area away from incompatible materials like strong oxidizing agents and acids.
[2]
- **Disposal Request:** Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor. Waste must be disposed of at an approved and licensed waste disposal plant.
- **Empty Containers:** Empty containers may still contain hazardous residues and should be treated as hazardous waste.[6] If not properly cleaned, they should be punctured to prevent reuse.[6]

Personnel and Equipment Decontamination

- **Personnel:** Before exiting the work area, remove and leave all protective clothing and equipment at the exit point.[6] Place used disposable items in a labeled impervious container for disposal.[6] Reusable garments should be decontaminated and laundered separately.[2] [6] Personnel should shower after completing work and removing protective gear.[6] Always wash hands thoroughly with soap and water after handling the substance.[2][4][7][9]
- **Equipment:** All laboratory equipment that has come into contact with HMPA-d18 must be thoroughly decontaminated before being stored or reused.[2]

HMPA-d18 Disposal Workflow

The following diagram outlines the decision-making and operational process for the safe management and disposal of **Hexamethylphosphoramide-d18**.



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Caption: Workflow for the safe handling and disposal of HMPA-d18 waste.

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